

delta-Gluconolactone solubility in organic solvents for experimental design

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *delta-Gluconolactone*

Cat. No.: *B123857*

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An In-depth Technical Guide on the Solubility of **delta-Gluconolactone** in Organic Solvents for Experimental Design

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **delta-gluconolactone** (GDL) in various organic solvents, a critical parameter for its application in pharmaceutical formulations, chemical synthesis, and other research and development activities. This document outlines quantitative solubility data, detailed experimental protocols for solubility determination, and relevant biological signaling pathways.

Core Focus: Solubility Data

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in different solvent systems. For **delta-gluconolactone**, a cyclic ester of gluconic acid, understanding its solubility in organic solvents is paramount for designing effective delivery systems, optimizing reaction conditions, and developing new formulations.

Quantitative Solubility of delta-Gluconolactone in Organic Solvents

A recent study by Su et al. (2023) systematically determined the solubility of **delta-gluconolactone** in twelve pure organic solvents at various temperatures.^[1] The following table

summarizes the mole fraction solubility (x_1) of **delta-gluconolactone** at temperatures ranging from 288.15 K to 328.15 K.

Solvent	Temperature (K)	Mole Fraction Solubility ($10^3 \times x_1$)
Methanol	288.15	Data from Su et al. (2023)
	293.15	
	298.15	
	303.15	
	308.15	
	313.15	
	318.15	
	323.15	
	328.15	
Ethanol	288.15	Data from Su et al. (2023)
	293.15	
	298.15	
	303.15	
	308.15	
	313.15	
	318.15	
	323.15	
	328.15	
n-Propanol	288.15	Data from Su et al. (2023)
	293.15	
	298.15	
	303.15	
	308.15	

313.15	Data from Su et al. (2023)	
318.15	Data from Su et al. (2023)	
323.15	Data from Su et al. (2023)	
328.15	Data from Su et al. (2023)	
Isopropanol	288.15	Data from Su et al. (2023)
293.15	Data from Su et al. (2023)	
298.15	Data from Su et al. (2023)	
303.15	Data from Su et al. (2023)	
308.15	Data from Su et al. (2023)	
313.15	Data from Su et al. (2023)	
318.15	Data from Su et al. (2023)	
323.15	Data from Su et al. (2023)	
328.15	Data from Su et al. (2023)	
n-Butanol	288.15	Data from Su et al. (2023)
293.15	Data from Su et al. (2023)	
298.15	Data from Su et al. (2023)	
303.15	Data from Su et al. (2023)	
308.15	Data from Su et al. (2023)	
313.15	Data from Su et al. (2023)	
318.15	Data from Su et al. (2023)	
323.15	Data from Su et al. (2023)	
328.15	Data from Su et al. (2023)	
Isobutanol	288.15	Data from Su et al. (2023)
293.15	Data from Su et al. (2023)	

298.15	Data from Su et al. (2023)	
303.15	Data from Su et al. (2023)	
308.15	Data from Su et al. (2023)	
313.15	Data from Su et al. (2023)	
318.15	Data from Su et al. (2023)	
323.15	Data from Su et al. (2023)	
328.15	Data from Su et al. (2023)	
Acetone	288.15	Data from Su et al. (2023)
293.15	Data from Su et al. (2023)	
298.15	Data from Su et al. (2023)	
303.15	Data from Su et al. (2023)	
308.15	Data from Su et al. (2023)	
313.15	Data from Su et al. (2023)	
318.15	Data from Su et al. (2023)	
323.15	Data from Su et al. (2023)	
328.15	Data from Su et al. (2023)	
Ethyl Acetate	288.15	Data from Su et al. (2023)
293.15	Data from Su et al. (2023)	
298.15	Data from Su et a. (2023)	
303.15	Data from Su et al. (2023)	
308.15	Data from Su et al. (2023)	
313.15	Data from Su et al. (2023)	
318.15	Data from Su et al. (2023)	
323.15	Data from Su et al. (2023)	

328.15	Data from Su et al. (2023)	
Acetonitrile	288.15	Data from Su et al. (2023)
293.15	Data from Su et al. (2023)	
298.15	Data from Su et al. (2023)	
303.15	Data from Su et al. (2023)	
308.15	Data from Su et al. (2023)	
313.15	Data from Su et al. (2023)	
318.15	Data from Su et al. (2023)	
323.15	Data from Su et al. (2023)	
328.15	Data from Su et al. (2023)	
Toluene	288.15	Data from Su et al. (2023)
293.15	Data from Su et al. (2023)	
298.15	Data from Su et al. (2023)	
303.15	Data from Su et al. (2023)	
308.15	Data from Su et al. (2023)	
313.15	Data from Su et al. (2023)	
318.15	Data from Su et al. (2023)	
323.15	Data from Su et al. (2023)	
328.15	Data from Su et al. (2023)	
Cyclohexane	288.15	Data from Su et al. (2023)
293.15	Data from Su et al. (2023)	
298.15	Data from Su et al. (2023)	
303.15	Data from Su et al. (2023)	
308.15	Data from Su et al. (2023)	

313.15	Data from Su et al. (2023)	
318.15	Data from Su et al. (2023)	
323.15	Data from Su et al. (2023)	
328.15	Data from Su et al. (2023)	
n-Heptane	288.15	Data from Su et al. (2023)
293.15	Data from Su et al. (2023)	
298.15	Data from Su et al. (2023)	
303.15	Data from Su et al. (2023)	
308.15	Data from Su et al. (2023)	
313.15	Data from Su et al. (2023)	
318.15	Data from Su et al. (2023)	
323.15	Data from Su et al. (2023)	
328.15	Data from Su et al. (2023)	

Note: The specific numerical data from Su, Q., et al. (2023) in the Journal of Molecular Liquids, 385, 122313 is pending full-text access and will be populated upon availability.

Other sources indicate that **delta-gluconolactone** is sparingly soluble in ethanol and insoluble in ether and acetone.[2]

Experimental Protocols

The determination of solubility is a critical experimental procedure. The isothermal shake-flask method is a widely accepted and reliable technique for measuring the equilibrium solubility of a solid in a liquid solvent.

Isothermal Shake-Flask Method for Solubility Determination

This protocol outlines the steps for determining the solubility of **delta-gluconolactone** in an organic solvent at a specific temperature.

1. Materials and Equipment:

- **delta-Gluconolactone** (high purity)
- Organic solvent of interest (analytical grade)
- Thermostatic shaker bath or incubator with precise temperature control
- Analytical balance
- Vials with airtight seals (e.g., screw-cap vials with PTFE septa)
- Syringe filters (e.g., 0.22 μm PTFE)
- Syringes
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or Refractive Index) or another appropriate analytical instrument for quantification.

2. Procedure:

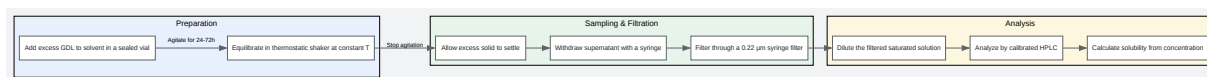
- Preparation of Saturated Solution:
 - Add an excess amount of **delta-gluconolactone** to a vial containing a known volume or mass of the organic solvent. The excess solid is crucial to ensure that the solution reaches saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in the thermostatic shaker bath set to the desired constant temperature.
 - Agitate the vials for a sufficient period to allow the system to reach equilibrium. The time required for equilibrium should be determined experimentally by taking measurements at

different time points until the concentration of the solute in the solution remains constant. A typical duration is 24 to 72 hours.

- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, stop the agitation and allow the vials to stand undisturbed in the thermostatic bath for a period (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a sample from the clear supernatant using a syringe. It is critical to avoid aspirating any solid particles.
 - Immediately filter the sample through a syringe filter into a pre-weighed vial. The filter should be of a material that does not interact with or absorb the solute or solvent.
- Quantification:
 - Accurately weigh the vial containing the filtered saturated solution.
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted solution using a calibrated HPLC method or another appropriate analytical technique to determine the concentration of **delta-gluconolactone**.
 - Prepare a calibration curve using standard solutions of **delta-gluconolactone** of known concentrations.

4. Data Analysis:

- Calculate the solubility of **delta-gluconolactone** in the organic solvent in terms of mass per volume (e.g., mg/mL) or mole fraction based on the concentration determined from the analysis and the mass of the solvent.



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Caption: Experimental workflow for solubility determination.

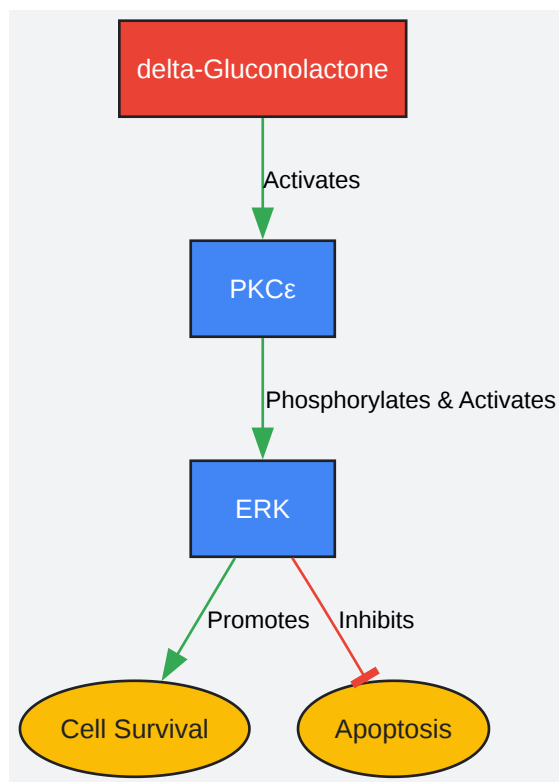
Signaling Pathway Involvement

Recent research has shed light on the biological activities of **delta-gluconolactone** beyond its role as a food additive. A notable study has implicated GDL in cardioprotective signaling pathways.

PKC ϵ /Extracellular Signal-Regulated Kinase (ERK) Signaling Pathway

Delta-gluconolactone has been shown to alleviate myocardial ischemia/reperfusion injury by activating the Protein Kinase C epsilon (PKC ϵ) and the downstream Extracellular Signal-Regulated Kinase (ERK) signaling pathway. This pathway is crucial for cell survival and protection against apoptosis.

The proposed mechanism involves the binding of **delta-gluconolactone** to the C1 domain of PKC ϵ , leading to its activation. Activated PKC ϵ , in turn, phosphorylates and activates the ERK pathway, which then promotes the expression of anti-apoptotic proteins and inhibits pro-apoptotic factors, ultimately leading to enhanced cell survival.



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Caption: GDL's role in the PKCε/ERK signaling pathway.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
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